

# 4-Fluorobutanal: An Elusive Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: 4-Fluorobutanal

Cat. No.: B3031540

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Despite the growing importance of fluorinated molecules in pharmaceuticals, agrochemicals, and materials science, a comprehensive examination of the available scientific literature reveals a notable scarcity of detailed applications for **4-fluorobutanal** as a versatile building block in organic synthesis. While its structure suggests potential utility in a variety of classic carbonyl reactions, specific, well-documented examples with quantitative data and detailed experimental protocols are conspicuously absent from readily accessible chemical databases and research publications.

## Physicochemical Properties

Based on available data, **4-fluorobutanal** is a fluorinated aldehyde with the chemical formula  $C_4H_7FO$ . A summary of its key physicochemical properties is presented in Table 1. The presence of a fluorine atom is known to influence the electronic properties of a molecule, which could potentially modulate the reactivity of the aldehyde group.

Table 1: Physicochemical Properties of **4-Fluorobutanal**

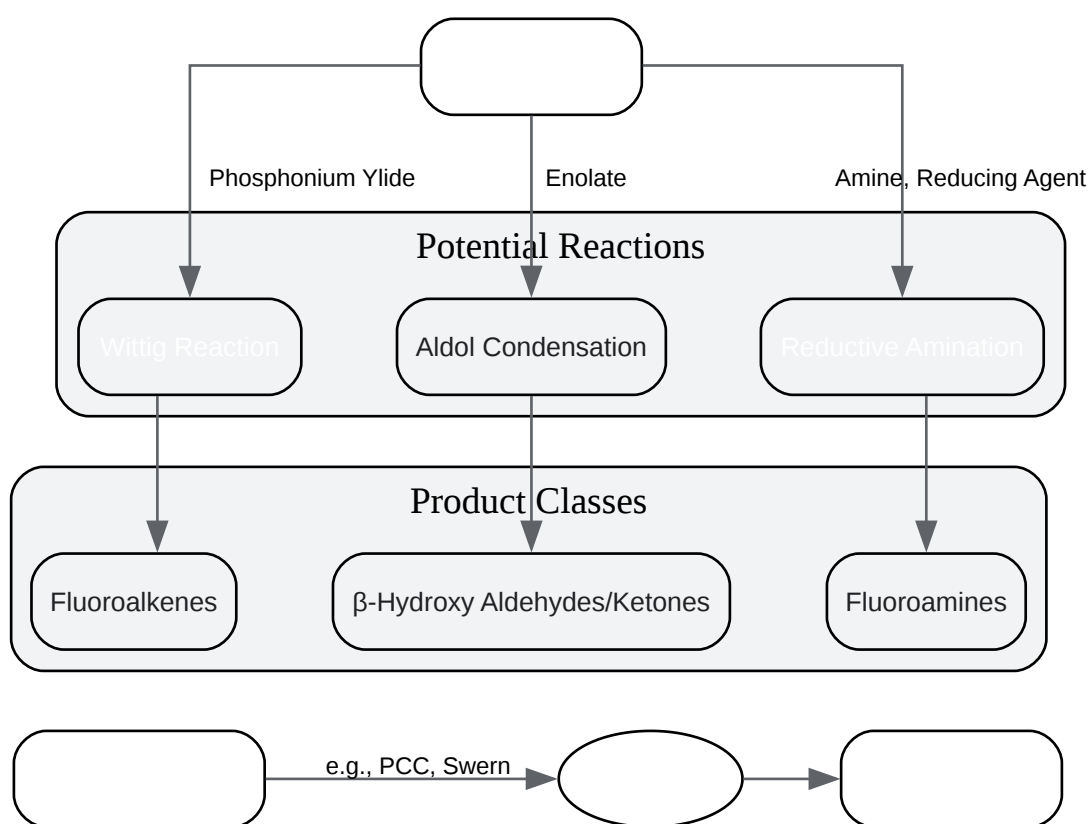
Property	Value	Source
Molecular Formula	$C_4H_7FO$	PubChem
Molecular Weight	90.10 g/mol	PubChem
CAS Number	462-74-8	PubChem

Note: Experimental values for properties such as boiling point, density, and spectral data are not consistently reported in the surveyed literature.

## Potential Synthetic Applications: A Theoretical Overview

Given the characteristic reactivity of aldehydes, **4-fluorobutanal** could theoretically serve as a valuable precursor in a range of organic transformations. The electron-withdrawing nature of the fluorine atom might influence the electrophilicity of the carbonyl carbon, potentially affecting reaction rates and selectivities compared to its non-fluorinated counterpart, butanal.

A logical workflow for the potential utilization of **4-fluorobutanal** in organic synthesis is depicted below. This diagram illustrates the theoretical reaction pathways that a typical aldehyde can undergo.



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